

# Personal protective equipment for handling Lifitegrast-d6

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## Compound of Interest

Compound Name: Lifitegrast-d6

Cat. No.: B15598858

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## Essential Safety and Handling of Lifitegrast-d6

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and maintain experimental integrity. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Lifitegrast-d6**.

Chemical Identification:

- Name: **Lifitegrast-d6**
- Synonyms: SAR 1118-d6, SHP-606-d6
- Note: **Lifitegrast-d6** is a deuterated form of Lifitegrast. The safety protocols for Lifitegrast are considered applicable to **Lifitegrast-d6** due to their similar chemical and physical properties.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **Lifitegrast-d6** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Body Part	PPE Recommendation	Specifications
Eyes	Safety glasses with side-shields	Must conform to EN166 (EU) or be NIOSH (US) approved. <a href="#">[1]</a>
Hands	Chemical-resistant gloves	The glove material must be impermeable and resistant to the product. <a href="#">[2]</a> Inspect gloves before use and use proper removal technique. <a href="#">[1]</a>
Body	Protective clothing	Standard laboratory coat.
Respiratory	Not generally required	If dust formation is likely, use a NIOSH-approved respirator. <a href="#">[1]</a> Ensure adequate ventilation. <a href="#">[1]</a>

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Work in a well-ventilated area.[\[1\]](#)
- Safe Handling Practices:
  - Avoid contact with skin and eyes.[\[1\]](#)
  - Avoid the formation of dust and aerosols.[\[1\]](#)
  - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[2\]](#)
  - Keep away from foodstuffs, beverages, and feed.[\[2\]](#)
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.

- Recommended storage temperature is 4°C, sealed and away from moisture. For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[3]

#### Accidental Release Measures:

- Personal Precautions:
  - Wear full personal protective equipment, including respiratory protection if dust is present. [4]
  - Evacuate personnel to a safe area.[4]
- Containment and Cleaning:
  - Prevent further leakage or spillage if it is safe to do so.[4]
  - Do not allow the product to enter drains or water courses.[1][4]
  - For solid spills, sweep up and shovel into a suitable, closed container for disposal without creating dust.[1]
  - For liquid spills, absorb with a liquid-binding material (e.g., diatomite, universal binders).[3]
  - Decontaminate surfaces by scrubbing with alcohol.[3]

#### Disposal:

- Dispose of contaminated material as waste in accordance with local, state, and federal regulations.[2]
- Do not dispose of it into sewers or allow it to enter surface or ground water.[2]

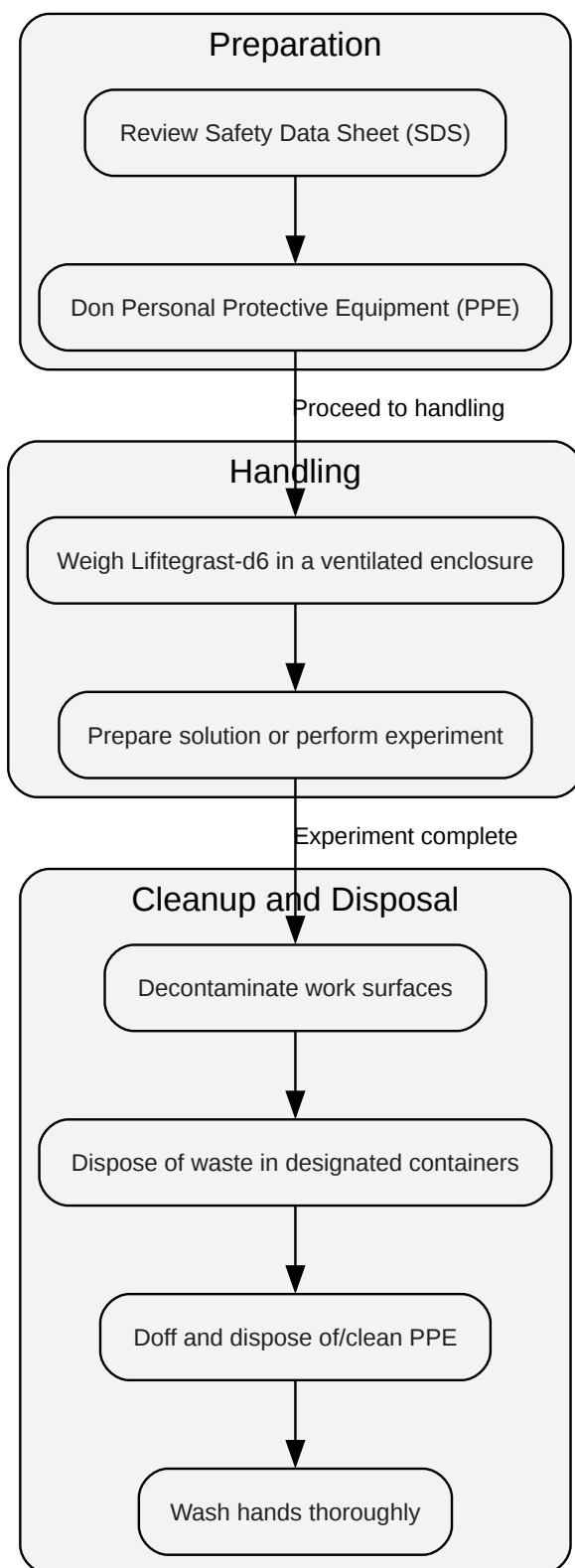
#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician.[4]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]

- Eye Contact: Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician.[\[1\]](#)[\[4\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Consult a physician.[\[4\]](#)

## Experimental Workflow

The following diagram illustrates a standard workflow for handling **Lifitegrast-d6** in a laboratory setting.



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Standard laboratory workflow for handling **Lifitegrast-d6**.

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